

# Application Notes and Protocols: Preparation of YKL-05-099 Stock Solution in DMSO

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## Compound of Interest

Compound Name: YKL-05-099

Cat. No.: B15605874

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## Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **YKL-05-099** in dimethyl sulfoxide (DMSO). **YKL-05-099** is a potent and selective inhibitor of salt-inducible kinases (SIKs), playing a crucial role in immunological and cancer research.<sup>[1][2]</sup> Adherence to this protocol is essential for ensuring the accuracy and reproducibility of experimental results.

## Introduction to YKL-05-099

**YKL-05-099** is a small molecule inhibitor targeting salt-inducible kinases (SIK), particularly SIK1, SIK2, and SIK3.<sup>[1][2]</sup> These kinases are key regulators of various cellular processes. By inhibiting SIKs, **YKL-05-099** can modulate the activity of downstream signaling pathways, making it a valuable tool for studying a range of biological phenomena, including inflammatory responses and the progression of certain cancers like acute myeloid leukemia.<sup>[3]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data for **YKL-05-099**.

Property	Value	Source(s)
Molecular Weight	600.11 g/mol	[2][4][5]
CAS Number	1936529-65-5	[1][4][5][6]
Chemical Formula	C <sub>32</sub> H <sub>34</sub> ClN <sub>7</sub> O <sub>3</sub>	[1][4][6]
Appearance	White to light yellow solid	[4]
Purity	>98%	[1][6]
Solubility in DMSO	≥ 75 mg/mL (124.98 mM) to 100 mg/mL (166.63 mM)	[2][4]
Storage (Powder)	-20°C for up to 3 years	[2][4]
Storage (Stock Solution in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[4]

## Experimental Protocol: Preparation of YKL-05-099 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **YKL-05-099** in DMSO.

### Materials and Equipment

- **YKL-05-099** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

## Safety Precautions

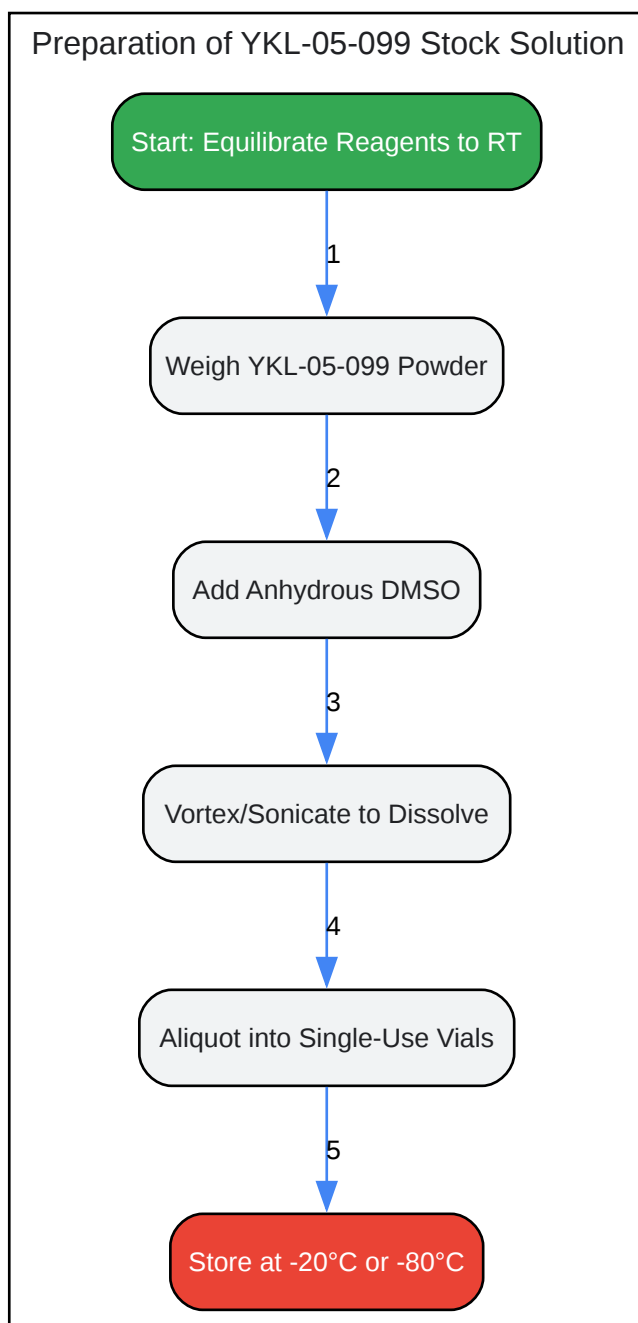
- Handle **YKL-05-099** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for **YKL-05-099** for detailed safety information.

## Step-by-Step Procedure

- **Equilibrate Reagents:** Allow the **YKL-05-099** powder and DMSO to equilibrate to room temperature before use. This is particularly important for DMSO, as it can absorb moisture from the air when cold, which can affect the solubility of the compound.[\[2\]](#)[\[4\]](#)
- **Weigh YKL-05-099:** Accurately weigh the desired amount of **YKL-05-099** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.00 mg of **YKL-05-099** (Molecular Weight = 600.11 g/mol ).
- **Dissolve in DMSO:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **YKL-05-099** powder. To continue the example, add 1 mL of DMSO to the 6.00 mg of powder.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[5\]](#) Visually inspect the solution to ensure there are no visible particles.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[\[4\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[\[4\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **YKL-05-099** stock solution.



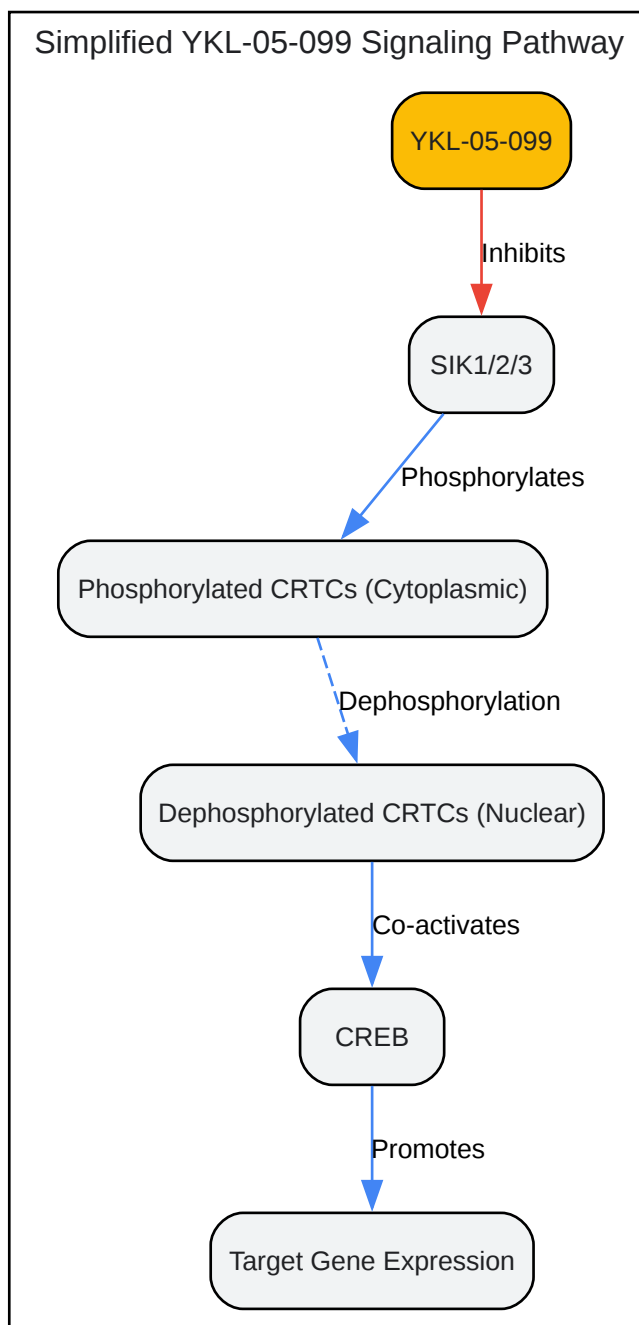
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Caption: Workflow for preparing **YKL-05-099** stock solution in DMSO.

## Signaling Pathway Context

**YKL-05-099** functions by inhibiting the Salt-Inducible Kinase (SIK) family. This inhibition leads to the dephosphorylation and nuclear translocation of CRTC3 (CREB-regulated transcription

coactivators), which in turn enhances CREB-dependent gene expression. This mechanism is central to its effects on inflammation and bone metabolism.[1]



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Caption: **YKL-05-099** inhibits SIK, leading to enhanced gene expression.

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